Application Note: Formulation Strategy for Potassium 4-Aminosalicylate Oral Suspension

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Compound of Interest

Compound Name:	*Potassium 4-aminosalicylate*
CAS No.:	*133-09-5*
Cat. No.:	*B085769*

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Introduction & Clinical Context

Potassium 4-aminosalicylate (PAS-K) is a second-line bacteriostatic agent used for Multi-Drug Resistant Tuberculosis (MDR-TB). While effective, its formulation is plagued by two physicochemical antagonists:

- Rapid Degradation: PAS-K undergoes rapid decarboxylation to m-aminophenol (MAP), a toxic impurity, especially in acidic conditions. It is also highly sensitive to oxidative darkening.
- Extreme Palatability Issues: The drug requires high daily doses (often 4–12 g), making its bitter, saline taste a significant barrier to patient adherence.

Pre-Formulation Characterization

Before initiating the protocol, the following parameters must be established to define the "Safe Space" for the formulation.

Stability Profile (The pH Trap)

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Unlike 5-aminosalicylic acid (Mesalamine), 4-aminosalicylic acid (PAS) is structurally prone to decarboxylation.

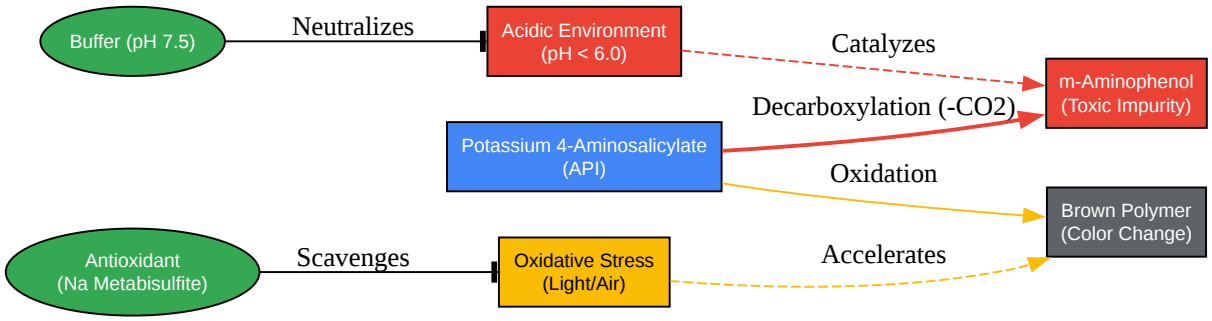
- Acidic pH (< 6.0): Rapid decarboxylation to

  -aminophenol +

  .
- Alkaline pH (> 10.0): Decarboxylation is kinetically halted, but oxidation rates increase.
- Target pH Window:7.0 – 8.5. This balance minimizes decarboxylation while remaining physiologically acceptable.

Degradation Pathway Visualization

The following diagram illustrates the critical degradation logic that drives our formulation choices.



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Caption: Mechanistic pathway of PAS-K degradation showing the dual threats of decarboxylation and oxidation, and the targeted intervention points.

Formulation Strategy: The "Coated Granule" System

To create a true suspension of this soluble salt, we must prevent the drug from dissolving in the vehicle before ingestion. We utilize a Microencapsulation approach.[1][2]

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Core Components

Component Class	Recommended Excipient	Function & Mechanism
API	Potassium 4-Aminosalicylate	Active Agent.
Coating Polymer	Ethylcellulose (Surelease®) or Eudragit® NE 30 D	Creates a diffusion barrier. Prevents dissolution in the mouth (neutral pH) but releases in the stomach/intestine.
Buffering Agent	Sodium Phosphate Dibasic	Maintains micro-environment pH > 7.0 during reconstitution to retard decarboxylation.
Antioxidant	Sodium Metabisulfite (0.1%)	Sacrificial agent to prevent oxidative darkening (browning).
Suspending Agent	Xanthan Gum + Colloidal Silica	Provides thixotropy to keep coated granules suspended during dosing.
Sweetener	Sucralose + Sucrose	High-intensity sweetener to mask any leached drug.

Detailed Experimental Protocol

Objective: Manufacture a "Powder for Oral Suspension" (4 g PAS-K per packet).

Phase 1: Preparation of Taste-Masked Granules (Fluid Bed Coating)

Rationale: Fluid bed coating ensures uniform coverage of the soluble crystal, crucial for taste masking.

- Sieving: Pass PAS-K crystals through a #40 mesh sieve to break agglomerates.
- Binder Solution Prep: Dissolve Povidone K30 (3% w/w) in Isopropyl Alcohol.

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- Granulation: Load PAS-K into a Fluid Bed Processor (FBP). Spray binder solution to form dense granules. Dry at 45°C.
- Coating Prep: Disperse Ethylcellulose (aqueous dispersion) with Triethyl Citrate (plasticizer) and Sodium Metabisulfite (antioxidant) in water.
- Coating Process:
  - Inlet Temp: 50–55°C.
  - Product Temp: 40–42°C.
  - Spray Rate: 5–10 g/min (lab scale).
  - Target Weight Gain: 15–20% polymer weight. Note: Higher weight gain improves taste masking but delays release.
- Curing: Cure granules at 50°C for 2 hours to coalesce the polymer film.

Phase 2: Preparation of the Suspension Base (Dry Blend)

Rationale: This powder blend creates the viscosity and pH control upon reconstitution.

- Weighing: Weigh Xanthan Gum (0.2%), Sodium Phosphate Dibasic (0.5%), Sucrose (fine powder), and Flavoring (Orange/Mint).
- Geometric Dilution: Mix the Xanthan Gum with Colloidal Silicon Dioxide (glidant) to prevent clumping.
- Blending: Blend all excipients with the Coated PAS-K Granules from Phase 1 in a V-blender for 10 minutes.
- Packaging: Fill into unit-dose sachets (aluminum foil-lined) to protect from light and moisture.

Phase 3: Reconstitution (User Protocol)

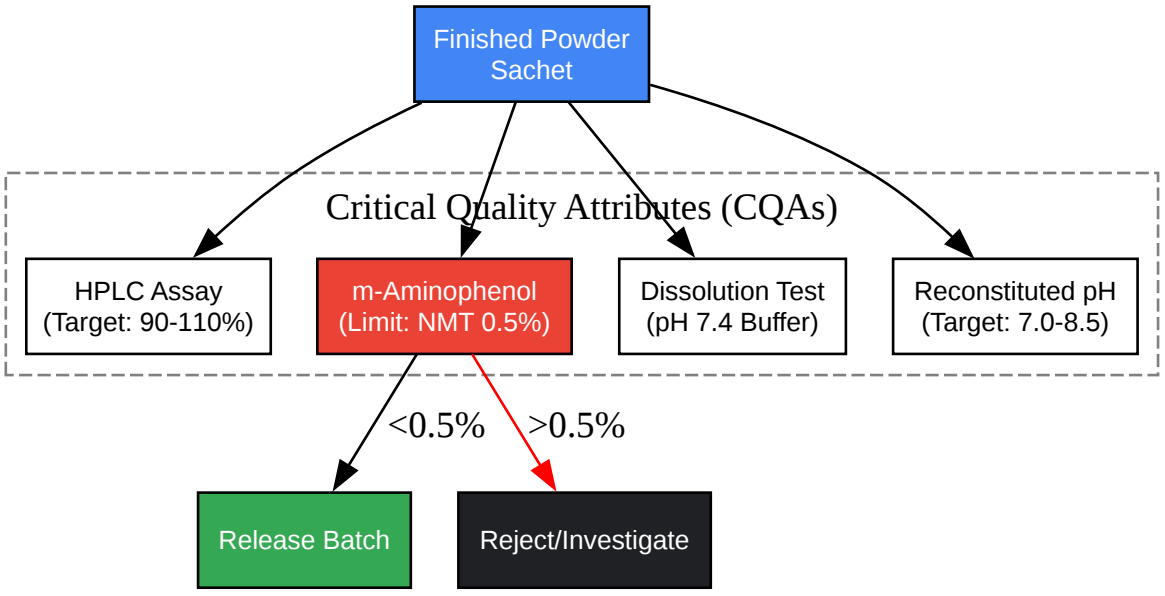
- Open sachet.

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- Add to 100 mL of water or acidic juice (orange/tomato). Note: The coating protects the drug from acid for the short duration before swallowing.
- Stir briskly and drink immediately. Do not chew the granules.

Quality Control & Validation Workflow

Every batch must be validated against the USP/BP limits.



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Caption: Quality Control decision tree emphasizing the critical m-aminophenol impurity limit.

HPLC Method for Impurity (m-Aminophenol)

- Column: C18 (4.6 x 250 mm, 5 µm), e.g., Zorbax Eclipse or equivalent.[3]
- Mobile Phase: Ion-pairing buffer (Tetrabutylammonium hydroxide + Phosphate buffer pH 7.0) : Methanol (85:15).
- Wavelength: 254 nm (for m-aminophenol) and 265 nm (for PAS).
- Flow Rate: 1.0 mL/min.[4][5]
- Acceptance Criteria: m-Aminophenol peak must be

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of the total API area.

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Darkening of Powder	Oxidation of API due to moisture/air.	Check sachet seal integrity. Increase antioxidant (Na Metabisulfite) in coating layer.
Bitter Taste	Coating layer too thin or fractured.	Increase coating weight gain to 25%. Ensure plasticizer (Triethyl Citrate) is sufficient to prevent cracking.
Caking	Hygroscopic nature of PAS-K.	Add more Colloidal Silicon Dioxide. Ensure humidity < 40% RH during manufacturing.
High Impurity (MAP)	Acidic micro-environment.	Increase Sodium Phosphate Dibasic concentration to buffer the granule surface.

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